

Application Note: Strategic C-H Activation Protocols Involving 5-Iodo-2-methylpyrimidine

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Compound of Interest

Compound Name: 5-Iodo-2-methylpyrimidine

CAS No.: 1447606-27-0

Cat. No.: B2680803

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Executive Summary

5-Iodo-2-methylpyrimidine (CAS: 695-17-0) is a "privileged scaffold" in medicinal chemistry, serving as a critical building block for kinase inhibitors (e.g., CDK, mTOR pathways) and antiviral agents. While traditional cross-coupling (Suzuki-Miyaura, Stille) relies on pre-functionalized organometallic partners, C-H activation offers a more atom-economical route.

This guide details two distinct C-H activation methodologies involving **5-Iodo-2-methylpyrimidine**:

- Direct Heteroarylation (DHA): Utilizing the C5-iodide as an electrophilic handle to activate C-H bonds in coupling partners (e.g., azoles, indoles).
- Lateral C-H Functionalization: Activating the C2-methyl group for skeletal extension.

Mechanistic Insight & Chemical Logic

The Electrophilic Role (Method A)

In Direct Heteroarylation (DHA), **5-Iodo-2-methylpyrimidine** acts as the electrophile. The reaction proceeds via a Concerted Metallation-Deprotonation (CMD) pathway.^[1]

- Why it works: The electron-deficient pyrimidine ring makes the C-I bond highly reactive toward oxidative addition by Pd(0).
- The CMD Factor: A pivalate (PivO^-) or carbonate base assists the palladium catalyst in cleaving the C-H bond of the nucleophilic partner (e.g., benzoxazole) by lowering the energy barrier of the C-H bond cleavage transition state.

The Nucleophilic/Lateral Role (Method B)

The C2-methyl group is "benzylic-like" but deactivated by the electron-poor ring. However, N-activation (e.g., N-oxide formation) or radical abstraction can activate these $\text{C}(\text{sp}^3)\text{-H}$ bonds.

- Challenge: The C5-Iodo group is labile under radical conditions or strong lithiation.
- Solution: Use mild, photoredox or Lewis-acid promoted tautomerization strategies to functionalize the methyl group without deiodination.

Protocol A: Direct Heteroarylation (DHA) with Azoles

Application: Synthesis of bi-heteroaryl kinase inhibitor cores without boronic acids/stannanes.

Scope: Couples **5-Iodo-2-methylpyrimidine** with Oxazoles, Thiazoles, and Imidazoles.

Reagents & Equipment

- Substrate: **5-Iodo-2-methylpyrimidine** (1.0 equiv)
- Coupling Partner: Benzoxazole or Thiazole (1.2 – 1.5 equiv)
- Catalyst: Palladium(II) Acetate [$\text{Pd}(\text{OAc})_2$] (5 mol%)
- Ligand: Triphenylphosphine (PPh_3) (10 mol%) or PCy_3 for sterically hindered substrates.
- Base: Cesium Carbonate (Cs_2CO_3) (2.0 equiv)
- Additive (Critical): Pivalic Acid (PivOH) (30 mol%) – Promotes CMD mechanism.

- Solvent: DMF or DMA (Anhydrous, degassed).

Step-by-Step Methodology

- Preparation: In a glovebox or under Argon stream, charge a pressure vial with **5-Iodo-2-methylpyrimidine** (219 mg, 1.0 mmol), Pd(OAc)₂ (11.2 mg, 0.05 mmol), PPh₃ (26.2 mg, 0.1 mmol), and Cs₂CO₃ (651 mg, 2.0 mmol).
- Addition: Add the azole partner (1.2 mmol) and Pivalic Acid (30.6 mg, 0.3 mmol).
- Solvation: Add anhydrous DMF (4.0 mL). Seal the vial with a crimp cap containing a Teflon septum.
- Reaction: Heat the block to 100–110 °C for 12–16 hours.
 - Checkpoint: The reaction mixture should turn from orange to dark brown/black (active Pd species).
- Workup: Cool to RT. Dilute with EtOAc (20 mL) and wash with water (3 x 10 mL) to remove DMF.
- Purification: Dry organic layer over Na₂SO₄, concentrate, and purify via flash chromatography (Hexane/EtOAc gradient).

Troubleshooting Table

Observation	Root Cause	Corrective Action
Low Conversion	Poisoned Catalyst	Ensure rigorous degassing; trace O ₂ kills the active Pd(0).
Deiodination (Product is 2-methylpyrimidine)	Hydride Source	Avoid solvents with abstractable H (like THF/EtOH) at high temps; stick to DMF/DMA.
Homocoupling of Azole	Oxidative Conditions	Ensure Argon atmosphere; remove O ₂ which promotes oxidative homocoupling.

Protocol B: Lateral C-H Functionalization (Methyl Group)

Application: Extending the C2 position to form ethyl/vinyl linkers. Note: This method uses a "Soft Enolization" approach to preserve the Iodine.

Reagents[2][3]

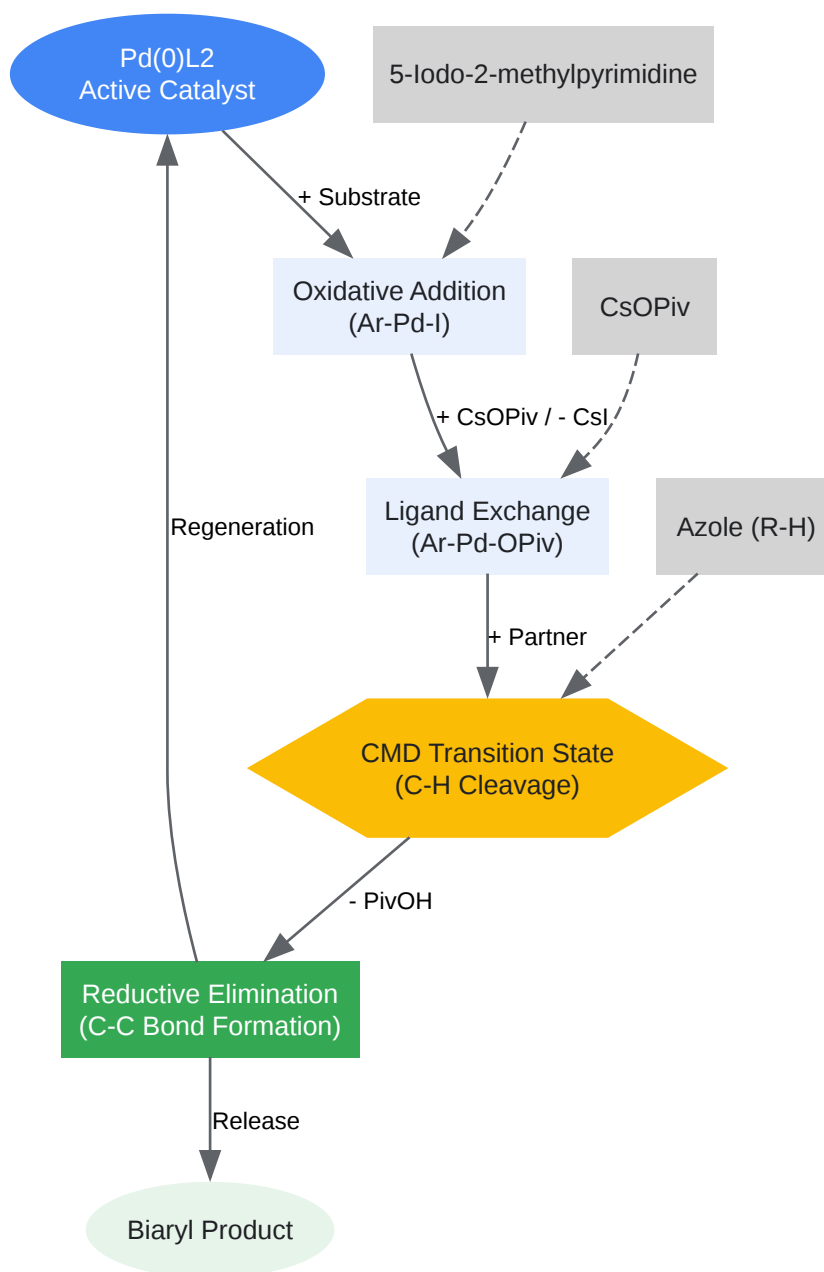
- Substrate: **5-Iodo-2-methylpyrimidine**
- Electrophile: Benzaldehyde (or derivative)
- Lewis Acid: Ytterbium Triflate [Yb(OTf)₃] (10 mol%)
- Base: DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (20 mol%)
- Solvent: 1,4-Dioxane.

Methodology (Aldol-Type Condensation)

- Mix: Combine **5-Iodo-2-methylpyrimidine** (1.0 mmol), Yb(OTf)₃ (0.1 mmol), and aldehyde (1.2 mmol) in Dioxane (3 mL).
- Activate: Add DBU (0.2 mmol) dropwise.
- Heat: Reflux at 100 °C for 24 hours.
- Mechanism: The Lewis acid coordinates to the pyrimidine nitrogens, increasing the acidity of the C2-methyl protons, allowing DBU to generate the enamine-like nucleophile which attacks the aldehyde.
- Result: Formation of the vinyl-pyrimidine (after dehydration) or hydroxy-ethyl intermediate.

Mechanistic Visualization

The following diagram illustrates the Concerted Metallation-Deprotonation (CMD) cycle for Protocol A. Note how the Pivalate (PivO) acts as a "proton shuttle."



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Caption: The CMD catalytic cycle. Pd(0) inserts into the C-I bond. Pivalate displaces Iodide, then assists in deprotonating the incoming Azole partner, leading to C-C bond formation.

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